

Application Notes and Protocols for Investigating Baquiloprim Synergy with Other Antibiotics

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Compound of Interest		
Compound Name:	Baquiloprim	
Cat. No.:	B148455	Get Quote

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Introduction

Baquiloprim is a potent dihydrofolate reductase (DHFR) inhibitor developed for veterinary use. Like other DHFR inhibitors, such as trimethoprim, **baquiloprim** interferes with the bacterial folic acid synthesis pathway, leading to a bacteriostatic effect. The inhibition of this essential pathway makes **baquiloprim** a candidate for synergistic combinations with other antibiotics, potentially increasing efficacy, reducing required dosages, and overcoming resistance. These application notes provide a comprehensive overview of the principles and methodologies for investigating the synergistic potential of **baquiloprim** in combination with other antimicrobial agents.

Mechanism of Synergistic Action: The Folate Pathway

Baquiloprim's synergistic activity, particularly with sulfonamides, is rooted in the sequential blockade of the bacterial folate biosynthesis pathway. This pathway is crucial for the synthesis of nucleotides and certain amino acids, which are essential for DNA replication and bacterial survival.



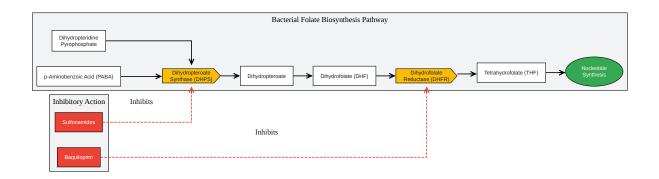




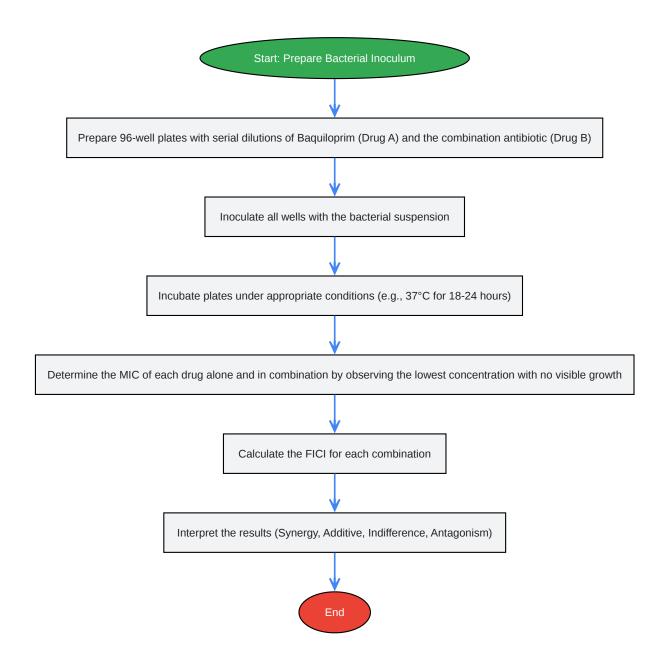
- Sulfonamides act as competitive inhibitors of dihydropteroate synthase (DHPS), an enzyme that catalyzes an early step in the folate pathway.
- **Baquiloprim**, a diaminopyrimidine, inhibits dihydrofolate reductase (DHFR), an enzyme that catalyzes a later step in the pathway.

By inhibiting two different enzymes in the same essential metabolic route, the combination of a sulfonamide and **baquiloprim** results in a more potent bactericidal effect than either agent alone.

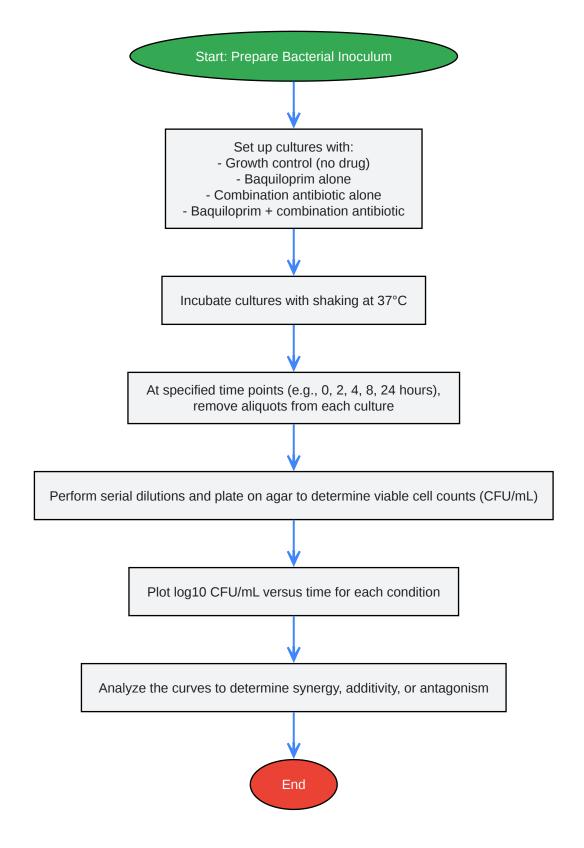












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